

# Dichlone: A Comprehensive Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: Dichlone

Cat. No.: B092800

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## Introduction

**Dichlone** (2,3-dichloro-1,4-naphthoquinone) is a quinone-class fungicide and algaecide.<sup>[1]</sup> It has been utilized in agricultural applications for fruits, vegetables, and field crops, as well as for controlling blue-green algae.<sup>[1][2]</sup> Understanding the fundamental physical and chemical properties of **Dichlone** is crucial for its application, environmental fate assessment, and for researchers exploring its potential in drug development, particularly given its activity as a DNA methylation inhibitor and an inducer of oxidative stress. This technical guide provides an in-depth overview of **Dichlone**'s core physical and chemical characteristics, detailed experimental methodologies for their determination, and a visualization of its known signaling pathways.

## Physical and Chemical Properties

**Dichlone** is a yellow crystalline solid.<sup>[3]</sup> The following tables summarize its key quantitative physical and chemical properties.

Table 1: Physical Properties of **Dichlone**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>	[3][4]
Molecular Weight	227.04 g/mol	[3][4]
Melting Point	193 - 197 °C (379.4 - 386.6 °F)	[2][3][4]
Boiling Point	275 °C (527 °F) at 2 mmHg; Sublimes	[2][3][4]
Vapor Pressure	1.1 x 10 <sup>-6</sup> mmHg at 25 °C	[3]
Appearance	Golden yellow needles or leaflets from alcohol	[3]

Table 2: Chemical Properties and Solubility of **Dichlone**

Property	Value	Source(s)
CAS Number	117-80-6	[4]
Water Solubility	0.1 mg/L at 25 °C	[3]
Solubility in Organic Solvents	- Approx. 4% in xylene and o-dichlorobenzene- Moderately soluble in acetone, ether, and benzene	[3]
Octanol-Water Partition Coefficient (Log P)	3.25	[3]
Stability	Stable in dry state to light and heat. In solution, slowly decomposed by light. Stable in acidic media, hydrolyzed by alkalis.	[3]
Reactivity	Reacts with strong oxidizing agents. As a halogenated ketone, it can be reactive with many acids and bases.	[3]
Decomposition	Emits toxic fumes of chlorine when heated to decomposition. Photodegradation in the presence of cyanidin leads to stepwise dechlorination.	[5]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of **Dichlone**.

### Melting Point Determination

The melting point of **Dichlone** can be determined using the Thiele tube method or a Melting Point Apparatus (e.g., Mel-Temp).

Principle: A small, finely powdered sample of the crystalline solid is heated slowly and uniformly. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. A narrow melting point range is indicative of a pure substance.

Procedure (Thiele Tube Method):

- A small amount of dry, powdered **Dichlone** is packed into a capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is suspended in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- The side arm of the Thiele tube is gently heated with a Bunsen burner or a micro-burner. The design of the tube facilitates the circulation of the oil, ensuring uniform heating.
- The temperature is raised at a rate of 1-2 °C per minute as the melting point is approached.
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded.

## Boiling Point Determination

As **Dichlone** sublimes, its boiling point is determined under reduced pressure. The distillation method or a modified Thiele tube method can be employed.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the external pressure. For solids that sublime or decompose at atmospheric pressure, the boiling point is determined at a reduced pressure.

Procedure (Distillation Method at Reduced Pressure):

- A small sample of **Dichlone** is placed in a distillation flask.
- The apparatus is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 2 mmHg).
- The flask is heated gently.
- The temperature of the vapor that distills and condenses is recorded as the boiling point at that specific pressure.

## Water Solubility Determination

The shake-flask method is a standard procedure for determining the water solubility of sparingly soluble substances like **Dichlone**.

Principle: An excess amount of the solid is equilibrated with water at a constant temperature. The concentration of the dissolved substance in the aqueous phase is then determined analytically.

Procedure:

- An excess amount of **Dichlone** is added to a flask containing purified water.
- The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, the mixture is allowed to stand to let undissolved particles settle.
- A sample of the aqueous phase is carefully removed, ensuring no solid particles are included (centrifugation or filtration may be necessary).
- The concentration of **Dichlone** in the water sample is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

## Octanol-Water Partition Coefficient (Log P) Determination

The shake-flask method is the classical method for determining the octanol-water partition coefficient. Alternatively, Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) can be used as a reliable estimation method.

**Principle (Shake-Flask Method):** The compound is dissolved in a mixture of n-octanol and water. After equilibration, the concentration of the compound in each phase is measured. The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. Log P is the logarithm of this ratio.

**Procedure (Shake-Flask Method):**

- A known amount of **Dichlone** is dissolved in either n-octanol or water.
- The solution is placed in a separatory funnel with the other solvent (water or n-octanol, respectively). Both solvents should be pre-saturated with each other.
- The funnel is shaken vigorously for a set period to allow for partitioning and then left to stand for the phases to separate completely.
- Samples are taken from both the n-octanol and the aqueous layers.
- The concentration of **Dichlone** in each sample is determined by a suitable analytical method, such as UV-Vis spectroscopy or HPLC.
- The partition coefficient is calculated as  $P = [\text{Concentration in octanol}] / [\text{Concentration in water}]$ .

## Vapor Pressure Determination

Given the low vapor pressure of **Dichlone**, methods such as the gas saturation method or the effusion method (Knudsen cell) are appropriate, as described in OECD Guideline 104.

**Principle (Gas Saturation Method):** A stream of inert gas is passed through or over the substance at a known flow rate, slow enough to ensure saturation of the gas with the substance's vapor. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.

**Procedure (Gas Saturation Method):**

- A sample of **Dichlone** is placed in a thermostatically controlled chamber.
- A slow, controlled stream of an inert gas (e.g., nitrogen or argon) is passed over the sample.
- The gas, now saturated with **Dichlone** vapor, is passed through a trap (e.g., a sorbent tube) that collects the **Dichlone**.
- The amount of **Dichlone** collected in the trap is quantified using an analytical technique like Gas Chromatography (GC) or HPLC.
- The vapor pressure is calculated based on the volume of gas passed and the amount of substance collected.

## Chemical Stability and Photodegradation

Chemical Stability: The chemical stability of **Dichlone** is assessed by subjecting it to various conditions as outlined in guidelines such as those from the OECD or EMA.

Procedure:

- Samples of **Dichlone** are stored under controlled conditions of temperature and humidity (e.g., 25°C/60% RH, 40°C/75% RH).
- The stability in aqueous solutions is tested at different pH values (e.g., acidic, neutral, and alkaline).
- At specified time intervals, samples are withdrawn and analyzed for the amount of remaining **Dichlone** and the formation of degradation products using a stability-indicating HPLC method.

Photodegradation: Photodegradation studies are conducted to determine the effect of light on the stability of **Dichlone**.

Procedure:

- Solutions of **Dichlone** in a photochemically inert solvent or thin films on a solid support are exposed to a light source that mimics natural sunlight (e.g., a xenon lamp).

- Control samples are kept in the dark under the same temperature conditions.
- At various time points, the concentration of **Dichlone** and any major photodegradants are analyzed by HPLC.
- The photodegradation pathway can be elucidated by identifying the structures of the degradation products, for instance, through LC-MS/MS. Studies have shown that in the presence of cyanidin, **Dichlone** undergoes stepwise photoreductive dechlorination.[5]

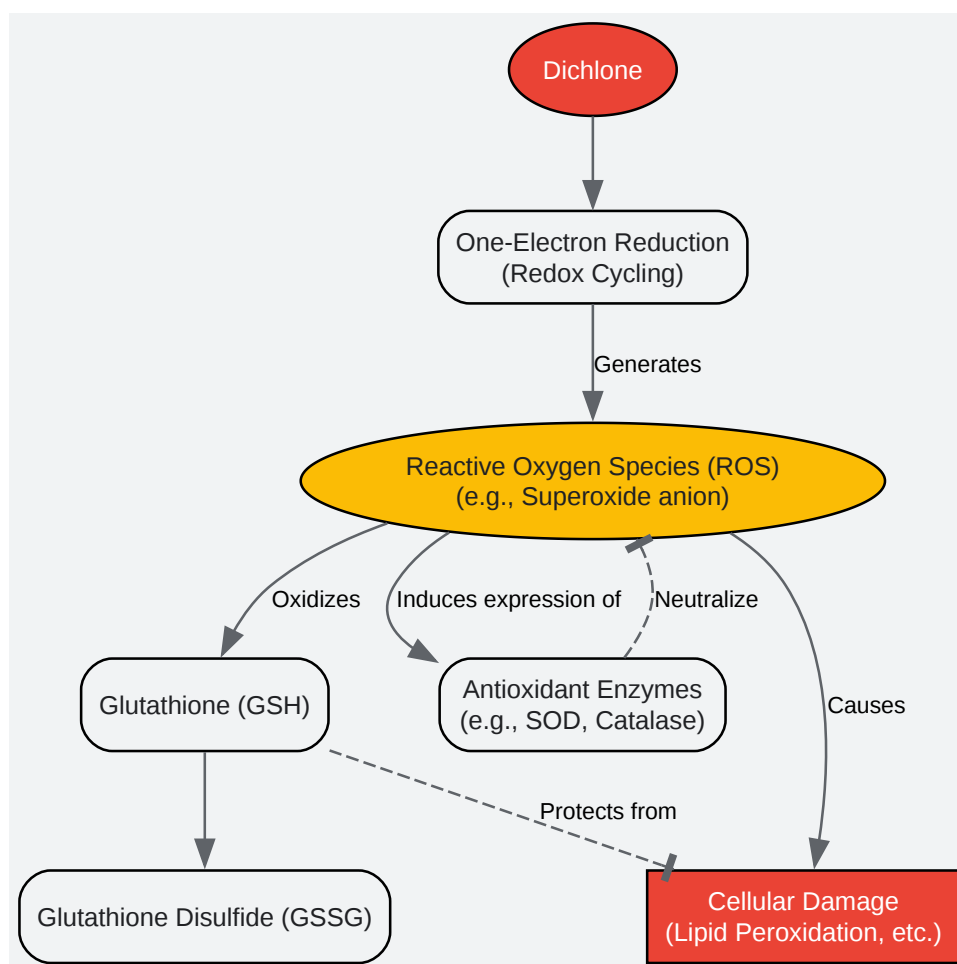
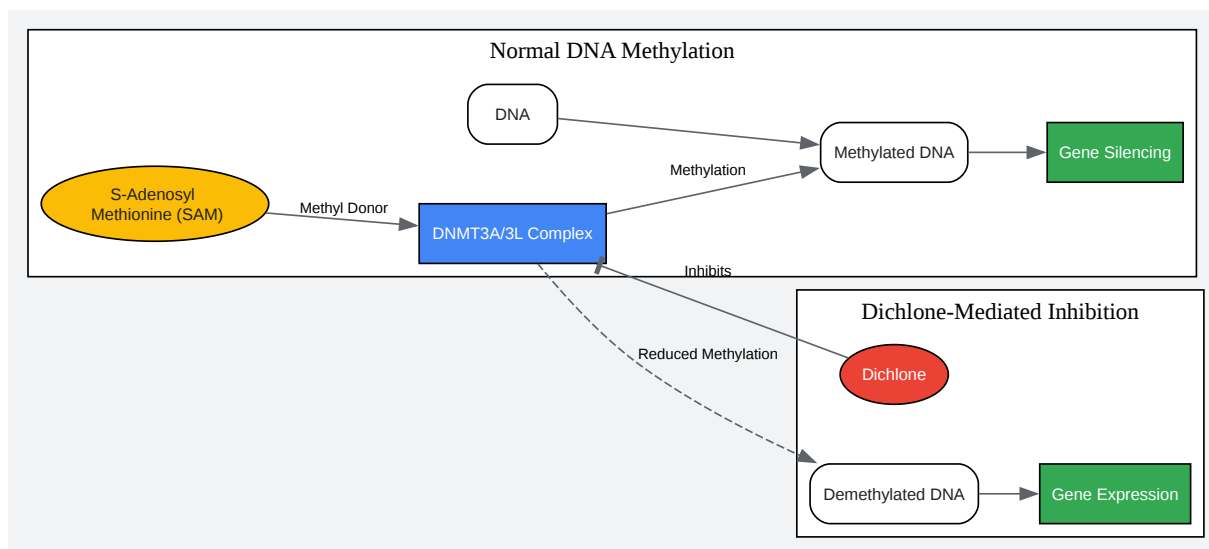
## Signaling Pathways and Mechanisms of Action

**Dichlone** exerts its biological effects through at least two distinct mechanisms: inhibition of DNA methylation and induction of oxidative stress.

### DNA Methylation Inhibition

**Dichlone** has been identified as a potent inhibitor of the DNA methyltransferase 3A/3L (DNMT3A/3L) catalytic complex. DNA methylation is a crucial epigenetic mechanism that regulates gene expression. By inhibiting DNMT3A, **Dichlone** can lead to the demethylation of DNA, potentially reactivating silenced genes.





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